

# An In-Depth Technical Guide to the Physicochemical Properties of N-(Bromomethyl)phthalimide

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Compound of Interest

Compound Name: 5-(Bromomethyl)isoindoline

Cat. No.: B15223367

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Disclaimer: Initial research for "**5-(Bromomethyl)isoindoline**" did not yield sufficient data for a comprehensive technical guide. Due to the scarcity of information on this specific compound, this guide will focus on the closely related and well-characterized molecule, N-(Bromomethyl)phthalimide (CAS No. 5332-26-3). This compound, also known as 2-(bromomethyl)isoindoline-1,3-dione, serves as a valuable proxy for understanding the properties and reactivity of a bromomethyl-substituted isoindoline derivative.

This guide is intended for researchers, scientists, and drug development professionals, providing a detailed overview of the physicochemical properties, synthesis, and reactivity of N-(Bromomethyl)phthalimide.

### **Core Physicochemical Properties**

N-(Bromomethyl)phthalimide is a white to off-white crystalline solid.[1] Its chemical structure makes it a potent electrophilic reagent, widely utilized in organic synthesis.[1] The key physicochemical properties are summarized in the table below.



| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>6</sub> BrNO <sub>2</sub>           | [2]       |
| Molecular Weight  | 240.05 g/mol  | [2][3]    |
| Melting Point     | 152-155 °C  | [2]       |
| Boiling Point     | 318.9±25.0 °C (Predicted)                                 | [4]       |
| Solubility        | Decomposes in water. Soluble in various organic solvents. | [2][4]    |
| рКа               | -2.72±0.20 (Predicted)                                    | [4]       |
| Appearance        | White to off-white crystalline powder                     | [1]       |

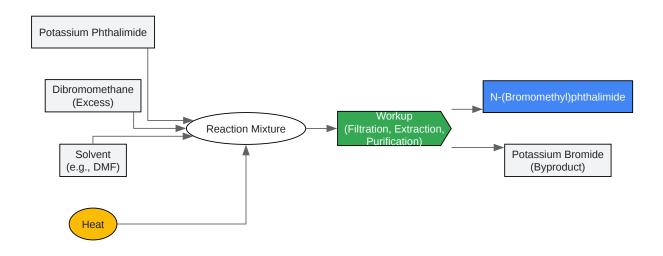
Stability and Storage: N-(Bromomethyl)phthalimide is sensitive to moisture and light.[2][4] It should be stored in a dark, inert atmosphere, and for long-term storage, it is recommended to keep it in a freezer at temperatures under -20°C.[4]

# Experimental Protocols Synthesis of N-(Bromomethyl)phthalimide

A common method for the synthesis of N-(Bromomethyl)phthalimide involves the reaction of phthalimide with formaldehyde and hydrobromic acid.[5] Another approach is the bromination of N-methylphthalimide.[5] A detailed experimental protocol based on the Gabriel synthesis is described below.

Reaction:





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**Caption:** Synthetic workflow for N-(Bromomethyl)phthalimide.

#### Procedure:

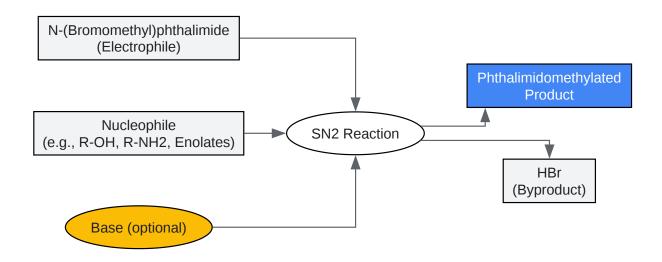
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend potassium phthalimide in an excess of dibromomethane, which serves as both a reactant and a solvent. A high-boiling polar aprotic solvent such as dimethylformamide (DMF) can also be used.
- Reaction: Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. If a precipitate
  of potassium bromide forms, it can be removed by filtration. The excess dibromomethane is
  removed under reduced pressure.
- Extraction: The residue is then dissolved in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with water to remove any remaining inorganic salts.



 Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol-water, to yield pure N-(Bromomethyl)phthalimide as a crystalline solid.

## **Reactivity and Applications**

N-(Bromomethyl)phthalimide is a versatile reagent in organic synthesis, primarily functioning as a phthalimidomethylating agent. The presence of the electron-withdrawing phthalimide group makes the methylene protons acidic and the bromine a good leaving group, rendering the carbon atom highly electrophilic.



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**Caption:** General reactivity of N-(Bromomethyl)phthalimide.

Its primary application is in the Gabriel synthesis of primary amines. It allows for the introduction of a protected amino group, which can later be deprotected under various conditions to yield the free amine. This methodology is crucial in the synthesis of a wide array of active pharmaceutical ingredients (APIs).[1]

Beyond the Gabriel synthesis, N-(Bromomethyl)phthalimide is used in:

 Alkylation of various nucleophiles: It readily reacts with alcohols, thiols, and carbanions to introduce the phthalimidomethyl group.



- Synthesis of heterocyclic compounds: It serves as a key building block for the construction of more complex molecular frameworks.
- Polymer science: It has been used as an initiator in atom transfer radical polymerization (ATRP).
- Agrochemical development: Its reactivity is harnessed to synthesize new pesticide candidates.[5]

The phthalimide moiety itself is a recognized pharmacophore, and its derivatives have shown a broad spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[6] The use of N-(Bromomethyl)phthalimide as a synthetic intermediate allows for the incorporation of this privileged scaffold into new drug candidates.

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